

Essential Procedures for the Safe Disposal of ELA-11(human)

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Compound of Interest

Compound Name: ELA-11(human)

Cat. No.: B11770342

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This guide provides critical safety and logistical information for the proper disposal of **ELA-11(human)**, a substance identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to these procedures is essential for ensuring the safety of laboratory personnel and protecting the environment.

Hazard Summary and Personal Protective Equipment (PPE)

Before handling **ELA-11(human)**, it is crucial to be aware of its associated hazards and to use appropriate personal protective equipment.

Hazard Classification	Description	Recommended Personal Protective Equipment (PPE)
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[1]	Protective gloves, impervious clothing, safety goggles with side-shields.[1]
Acute Aquatic Toxicity (Category 1)	Very toxic to aquatic life.[1]	Not applicable for direct personal protection, but underscores the need for proper disposal to prevent environmental release.
Chronic Aquatic Toxicity (Category 1)	Very toxic to aquatic life with long lasting effects.[1]	Not applicable for direct personal protection, but underscores the need for proper disposal to prevent environmental release.

Step-by-Step Disposal Protocol

The primary directive for the disposal of **ELA-11(human)** is to dispose of the contents and container to an approved waste disposal plant[1]. The following steps provide a detailed workflow for safely preparing this material for disposal.

- Segregation and Labeling:
 - Isolate waste containing **ELA-11(human)** from other laboratory waste streams.
 - If possible, keep the substance in its original container. Ensure the original label is intact and legible.
 - If using a different container, clearly label it as "Hazardous Waste: **ELA-11(human)**" and include relevant hazard symbols (e.g., harmful, environmentally hazardous).
- Containment:

- Ensure the waste container is tightly sealed to prevent leaks or spills.
- For liquid waste, use a chemically resistant and shatterproof container.
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
 - This area should be away from drains, water courses, and general laboratory traffic to prevent accidental release into the environment.[\[1\]](#)
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Do not attempt to dispose of **ELA-11(human)** down the sanitary sewer or in regular trash.

Emergency Procedures for Spills and Exposure

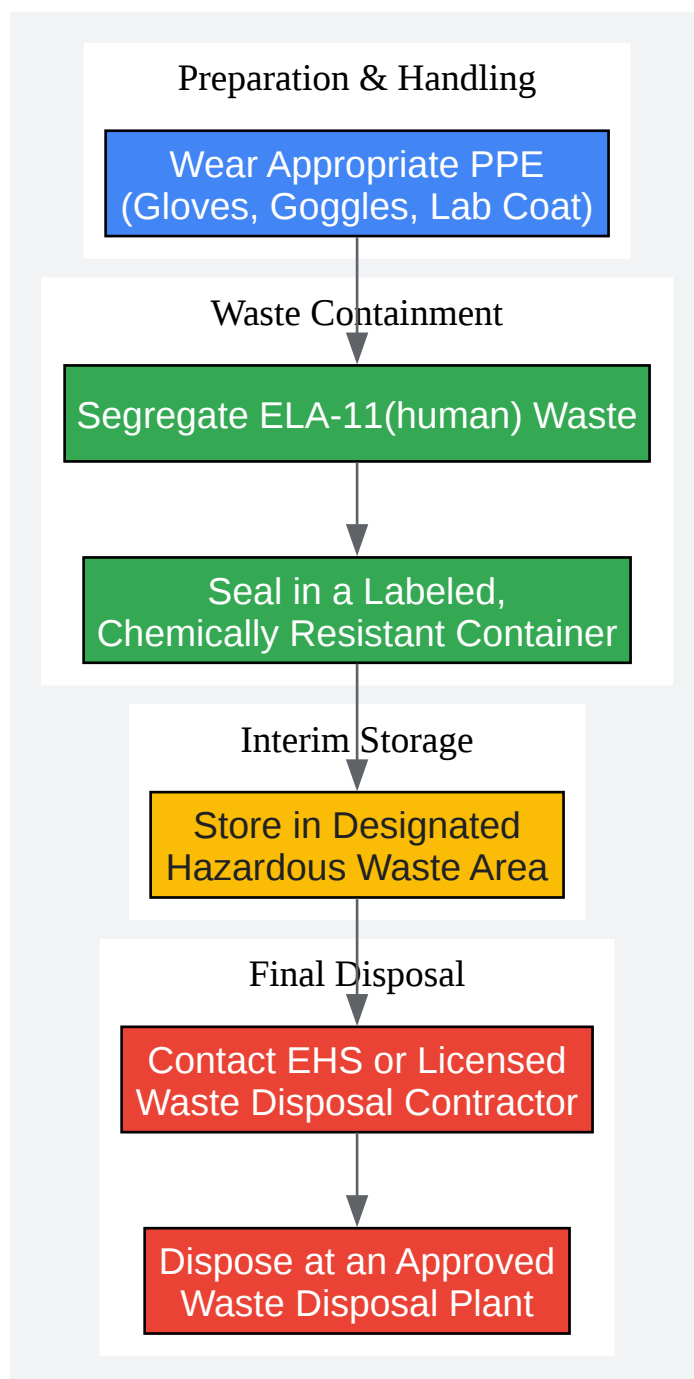
In the event of an accidental release or exposure, follow these procedures:

- Spill:
 - Evacuate the immediate area if necessary.
 - Wearing appropriate PPE, cover the spill with an absorbent material.
 - Collect the spillage and place it in a sealed, labeled container for hazardous waste disposal.[\[1\]](#)
 - Decontaminate the spill area with a suitable disinfectant or cleaning agent.
- Skin Contact: Rinse the affected area thoroughly with large amounts of water and remove contaminated clothing. Call a physician.[\[1\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[\[1\]](#)

- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Call a poison center or physician.[\[1\]](#)
- Inhalation: Move to an area with fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **ELA-11(human)**.



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Caption: Workflow for the safe disposal of **ELA-11(human)**.

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References

- 1. ELA-11(human) TFA|MSDS [dcchemicals.com]
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